

# CAS registry number and synonyms for 3-Methylbutyl 2-methylbutanoate

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## Compound of Interest

Compound Name: 3-Methylbutyl 2-methylbutanoate

Cat. No.: B1584169

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## An In-depth Technical Guide to 3-Methylbutyl 2-methylbutanoate

This technical guide provides a comprehensive overview of **3-Methylbutyl 2-methylbutanoate**, a fatty acid ester recognized for its distinct fruity aroma. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical identity, physicochemical properties, and relevant experimental protocols.

### Chemical Identity

**3-Methylbutyl 2-methylbutanoate** is an organic compound classified as a fatty acid ester.<sup>[1]</sup> It is found in various natural sources, including apples, bananas, strawberries, and alcoholic beverages.

- CAS Registry Number: 27625-35-0<sup>[2][3][4]</sup>
- IUPAC Name: **3-methylbutyl 2-methylbutanoate**<sup>[3][4]</sup>
- Synonyms: A variety of synonyms are used to identify this compound, reflecting its chemical structure and common usage. The most prevalent synonyms include:
  - Isoamyl 2-methylbutanoate<sup>[2][3]</sup>

- Isopentyl 2-methylbutanoate[2][3][4]
- 3-Methylbutyl 2-methylbutyrate[2][3]
- Isoamyl 2-methylbutyrate[3]
- Butanoic acid, 2-methyl-, 3-methylbutyl ester[3][4]

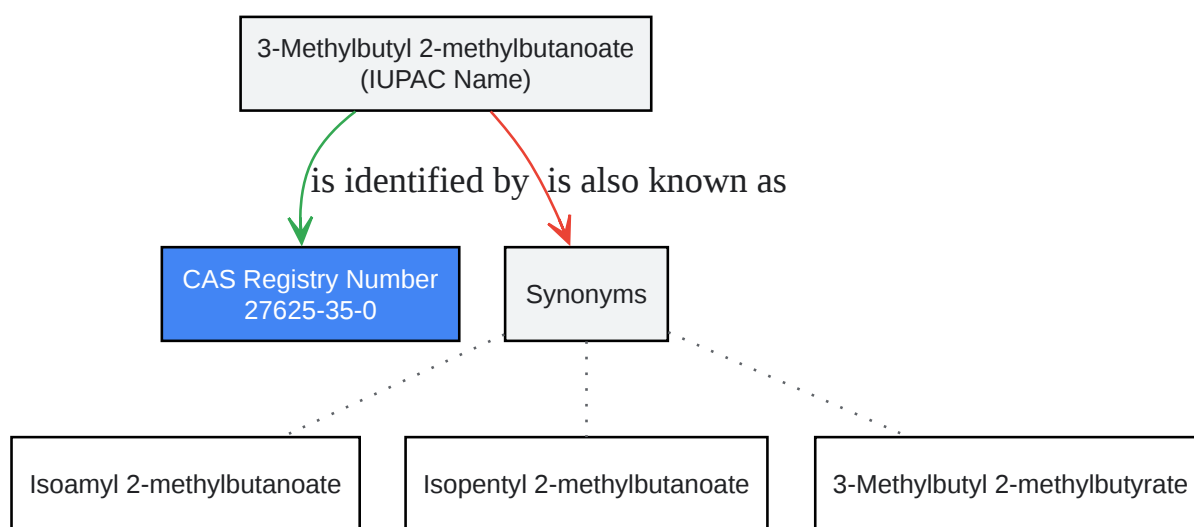


Figure 1. Nomenclature and Identification

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Figure 1. Nomenclature and Identification

## Physicochemical Properties

The physical and chemical characteristics of **3-Methylbutyl 2-methylbutanoate** are summarized in the table below, providing essential data for handling, formulation, and experimental design.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	[3][4]
Molecular Weight	172.26 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[2]
Odor	Fruity, apple, berry, sweet	
Boiling Point	41 °C at 1.5 mmHg	[5]
Density	0.857 g/mL at 25 °C	[5]
Refractive Index	n <sub>20</sub> /D 1.413	[5]
Flash Point	62 °C (143.6 °F) - closed cup	[5]
Water Solubility	44.59 mg/L at 25 °C (estimated)	
LogP	3.530 (estimated)	

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Methylbutyl 2-methylbutanoate** are crucial for its application in research and development.

### 3.1. Synthesis via Fischer Esterification

A common method for synthesizing esters like **3-Methylbutyl 2-methylbutanoate** is the Fischer esterification. This acid-catalyzed reaction involves reacting a carboxylic acid with an alcohol.

- Reactants: 2-Methylbutanoic acid and 3-Methyl-1-butanol (isoamyl alcohol).
- Catalyst: A strong acid, typically concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>).
- Procedure:

- In a round-bottom flask, combine an excess of 3-Methyl-1-butanol with 2-Methylbutanoic acid.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- Add boiling chips and fit the flask with a reflux condenser.
- Heat the mixture to reflux for a specified period to drive the reaction towards completion.
- After reflux, allow the mixture to cool to room temperature.
- The product is then purified through a series of extractions to remove the unreacted alcohol, carboxylic acid, and the acid catalyst. This typically involves washing with water, a sodium bicarbonate solution (to neutralize the acid), and brine.
- The organic layer containing the ester is dried over an anhydrous salt (e.g., magnesium sulfate).
- The final product is isolated and purified by distillation.

### 3.2. Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for identifying and quantifying volatile compounds like **3-Methylbutyl 2-methylbutanoate**.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Sample Preparation: The sample is typically diluted in a suitable solvent (e.g., dichloromethane or hexane) before injection.
- GC Conditions:
  - Column: A non-polar or medium-polarity capillary column, such as a DB-5 or equivalent (e.g., J&W DB-5, 30 m x 0.25 mm ID x 0.25  $\mu$ m film thickness).[6]
  - Oven Program: An initial oven temperature is held for a few minutes, then ramped up to a final temperature (e.g., 60 °C to 246 °C at 3 °C/min).[6]

- Injector: Split/splitless injector, typically operated at a higher temperature than the initial oven temperature.
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at a standard energy (e.g., 70 eV).
  - Mass Range: A scan range appropriate for the expected fragments (e.g., m/z 40-300).
- Data Analysis: The resulting mass spectrum is compared with reference spectra from databases (e.g., NIST, Wiley) for confirmation of the compound's identity. The retention time from the gas chromatogram provides an additional layer of identification.

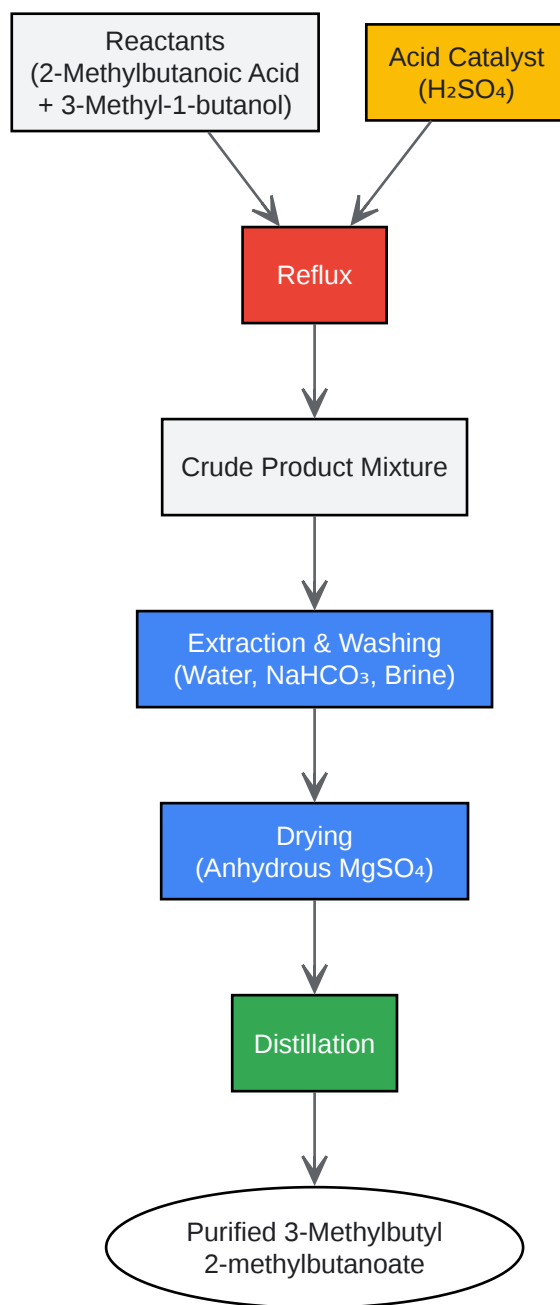


Figure 2. Synthesis and Purification Workflow

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Figure 2. Synthesis and Purification Workflow

## Safety and Handling

Based on available data, **3-Methylbutyl 2-methylbutanoate** is classified as a combustible liquid. It is also considered hazardous to the aquatic environment with long-lasting effects.

Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as safety glasses and gloves. It is important to handle this chemical in a well-ventilated area and to prevent its release into the environment. There is no conclusive evidence linking this compound to carcinogenic effects.

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## References

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